

N-Hydroxypipecolic Acid (NHP): A Mobile Signal Orchestrating Systemic Acquired Resistance in Plants

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Compound of Interest

Compound Name: *N-Hydroxypipecolic acid
potassium*

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Introduction

Systemic Acquired Resistance (SAR) is a crucial plant defense mechanism that provides long-lasting, broad-spectrum immunity to secondary infections throughout the plant. A key signaling molecule in the orchestration of SAR is N-hydroxypipecolic acid (NHP), a lysine-derived metabolite. Upon local pathogen infection, NHP is synthesized and transported systemically, where it primes distal tissues for a more robust and rapid defense response. This technical guide provides a comprehensive overview of the NHP signaling pathway, quantitative data on its effects, detailed experimental protocols, and visual representations of the core concepts.

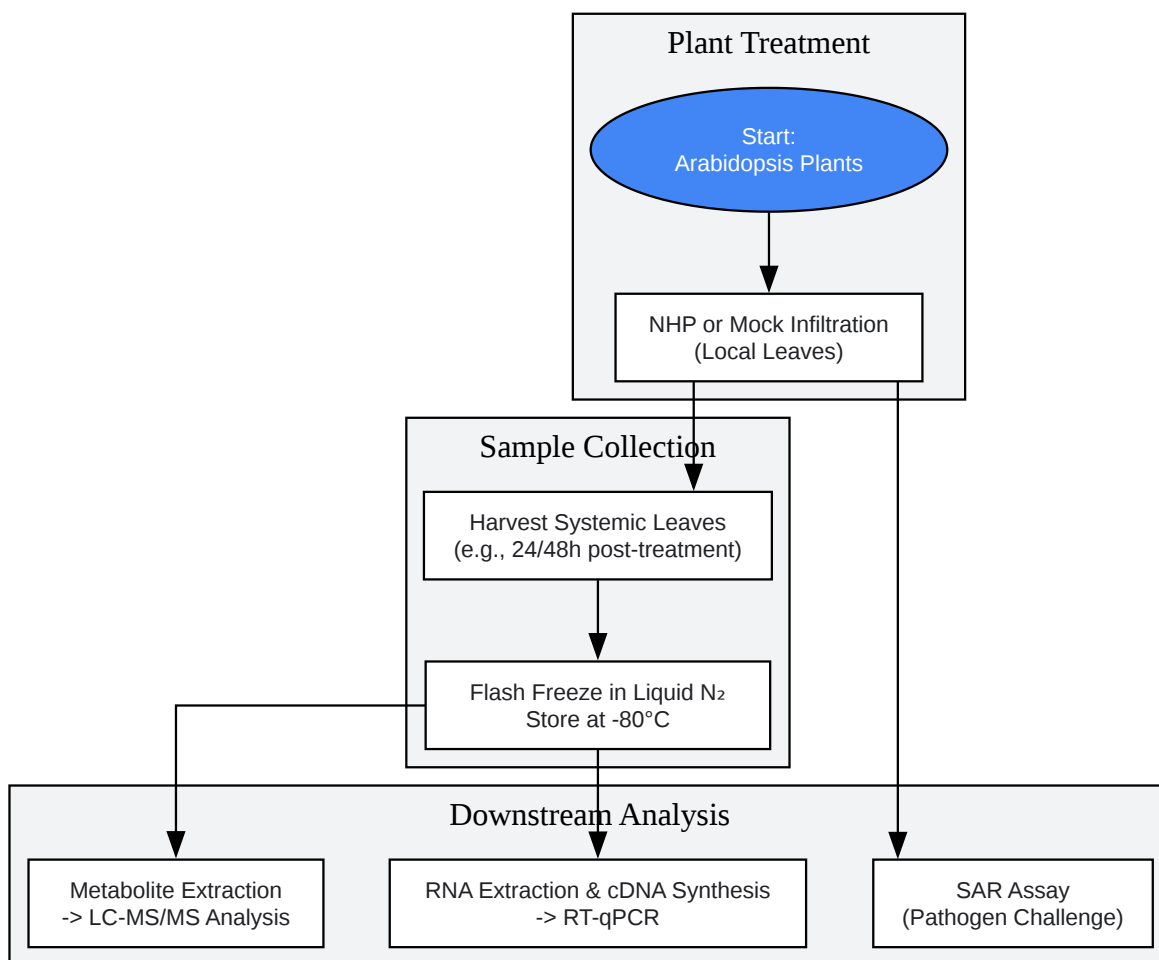
The NHP Biosynthesis and Signaling Pathway

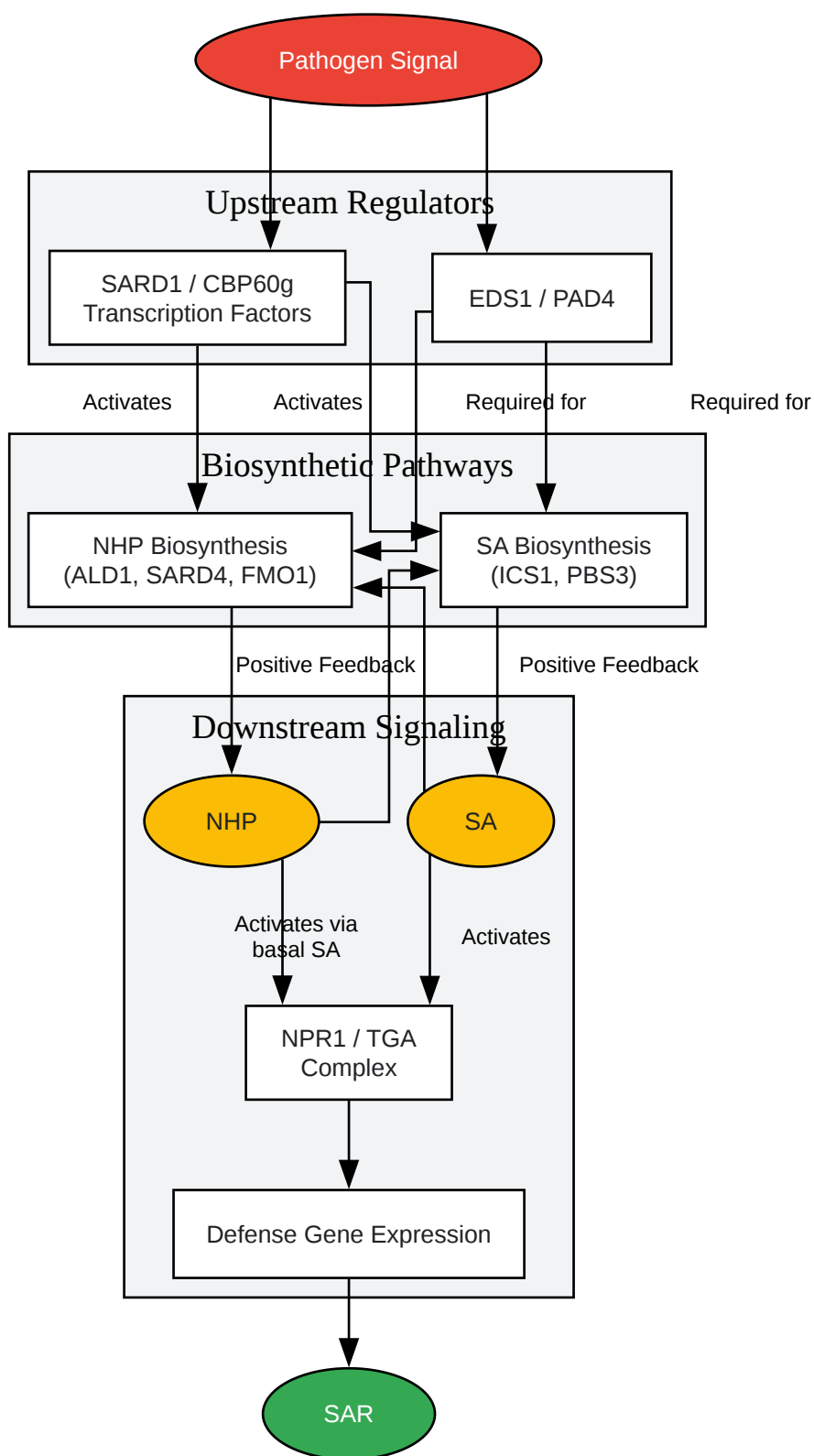
NHP is synthesized from L-lysine through a three-step enzymatic pathway primarily occurring in the chloroplast and cytosol.^{[1][2][3]} Pathogen recognition triggers the expression of genes encoding the biosynthetic enzymes ALD1, SARD4, and FMO1.^{[2][4]} NHP then moves systemically to prime distal leaves.^{[5][6]}

The signaling cascade initiated by NHP is intricately linked with the salicylic acid (SA) pathway. NHP accumulation in distal tissues leads to the induction of SA biosynthesis and signaling,

creating a positive feedback loop that amplifies the defense response.^{[2][7][8]} This process is dependent on the transcriptional co-activator NON-EXPRESSOR OF PR GENES 1 (NPR1) and TGA transcription factors.^{[7][9][10]} Recent evidence also points to the involvement of reactive oxygen species (ROS) and extracellular NAD(P) in NHP-mediated SAR.^[11]







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